

Technical Guide: Synthesis of 1,2,2-Trimethylcyclopropyl Boronic Acid

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Compound of Interest

Compound Name: *1,2,2-Trimethylcyclopropyl Boronic Acid*
Cat. No.: *B13452201*

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Executive Summary

This technical guide details the synthesis of **1,2,2-trimethylcyclopropyl boronic acid**, a sterically congested cyclopropyl boronate valuable as a bioisostere for tert-butyl groups in medicinal chemistry. The synthesis overcomes significant steric hindrance at the tetrasubstituted carbon center by utilizing a Palladium-catalyzed Miyaura borylation followed by a modified Furukawa-Simmons-Smith cyclopropanation.

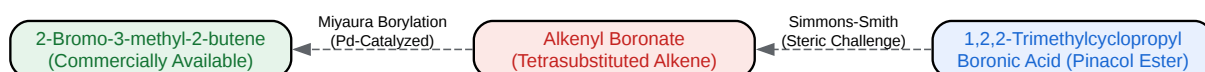
This protocol prioritizes the synthesis of the pinacol ester intermediate due to its superior stability and ease of handling compared to the free boronic acid, while providing a pathway for deprotection if the free acid is strictly required.

Retrosynthetic Analysis & Strategy

The construction of the 1,2,2-trimethylcyclopropyl core relies on the cyclopropanation of a tetrasubstituted alkenyl boronate. Standard cyclopropanation methods often fail due to the steric bulk of the pinacol boronate and the gem-dimethyl groups. Therefore, this guide employs a Lewis-acid activated zinc carbenoid strategy.

Logical Disconnection

- Target: **1,2,2-Trimethylcyclopropyl boronic acid** (pinacol ester).
- Precursor: 2-(3-Methylbut-2-en-2-yl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (Alkenyl Boronate).
- Starting Material: 2-Bromo-3-methyl-2-butene.



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Figure 1: Retrosynthetic logic flow from target to commercial starting materials.

Experimental Protocols

Phase 1: Synthesis of Alkenyl Boronate Precursor

Objective: Preparation of 2-(3-methylbut-2-en-2-yl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane.

Challenge: Efficient borylation of a hindered vinyl bromide without isomerization.

Reagents & Materials

Reagent	Equiv.[1][2][3][4][5][6][7][8]	Role
2-Bromo-3-methyl-2-butene	1.0	Substrate
Bis(pinacolato)diboron (B ₂ pin ₂)	1.1	Boron Source
Pd(dppf)Cl ₂ ·CH ₂ Cl ₂	0.03	Catalyst
Potassium Acetate (KOAc)	3.0	Base
1,4-Dioxane	0.2 M	Solvent (Anhydrous)

Step-by-Step Methodology

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and argon inlet.

- **Charging:** Charge the flask with B_2pin_2 (1.1 equiv), KOAc (3.0 equiv), and $Pd(dppf)Cl_2$ (3 mol%).
- **Inertion:** Evacuate and backfill with argon (3 cycles).
- **Solvation:** Add anhydrous 1,4-dioxane via syringe.
- **Substrate Addition:** Add 2-bromo-3-methyl-2-butene (1.0 equiv) dropwise.
- **Reaction:** Heat the mixture to 90°C for 12–16 hours. Monitor by GC-MS or TLC (stain with $KMnO_4$).
- **Workup:** Cool to room temperature (RT). Filter through a pad of Celite® to remove palladium black and inorganic salts. Wash the pad with ethyl acetate (EtOAc).
- **Purification:** Concentrate the filtrate in vacuo. Purify via flash column chromatography (SiO_2 ; Hexanes/EtOAc 95:5) to yield the alkenyl boronate as a colorless oil.

Phase 2: Stereoselective Cyclopropanation (The Critical Step)

Objective: Conversion of the tetrasubstituted alkene to the cyclopropyl boronate. **Mechanism:** The Furukawa modification (Et_2Zn/CH_2I_2) is used.^[1] Due to extreme steric hindrance, the addition of Trifluoroacetic Acid (TFA) is recommended to generate a highly electrophilic zinc carbenoid species (Shi modification), significantly boosting yield.

Reagents & Materials

Reagent	Equiv. [1] [2] [3] [4] [5] [6] [7] [8]	Role
Alkenyl Boronate (from Phase 1)	1.0	Substrate
Diethylzinc (Et ₂ Zn)	3.0	Carbenoid Precursor (1.0 M in Hexanes)
Diiodomethane (CH ₂ I ₂)	3.0	Carbene Source
Trifluoroacetic Acid (TFA)	0.5	Activator (Optional but recommended)
Dichloromethane (DCM)	0.1 M	Solvent (Anhydrous)

Step-by-Step Methodology

- Safety Prep: Et₂Zn is pyrophoric. All transfers must use strict Schlenk techniques. CH₂I₂ is light-sensitive; wrap the flask in foil.
- Solvation: Dissolve the alkenyl boronate (1.0 equiv) in anhydrous DCM under argon in a flame-dried flask. Cool to 0°C.
- Carbenoid Formation:
 - Add Et₂Zn (3.0 equiv) dropwise over 10 minutes.
 - Add CH₂I₂ (3.0 equiv) dropwise carefully.
 - Optimization: For maximum conversion, add TFA (0.5 equiv) very slowly (highly exothermic) to the Et₂Zn/CH₂I₂ mixture before adding the substrate, or add it to the reaction mixture at 0°C.
- Reaction: Allow the mixture to warm to RT and stir for 12–24 hours.
 - Note: If conversion is low (<50%) after 12h, reflux gently (40°C) for 4 hours.
- Quenching (Critical): Cool to 0°C. Quench by dropwise addition of saturated aqueous NH₄Cl. Caution: Vigorous gas evolution (ethane) and foaming will occur.

- Extraction: Separate layers. Extract the aqueous phase with DCM (3x).
- Purification: Dry combined organics over MgSO_4 , filter, and concentrate. Purify via flash chromatography (SiO_2 ; Hexanes/ Et_2O 90:10).[9]

Yield Expectation: 50–70% (Dependent on strict moisture exclusion).

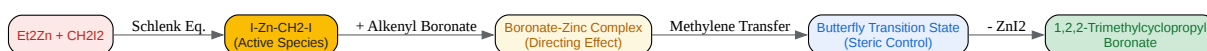
Phase 3: Hydrolysis to Free Boronic Acid (Optional)

Pinacol esters are extremely robust. If the free acid is required, oxidative cleavage is the most reliable method, though it destroys the pinacol auxiliary.

- Reagents: NaIO_4 (3.0 equiv), NH_4OAc (3.0 equiv), Acetone/Water (1:1).
- Procedure: Stir the pinacol ester with reagents at RT for 24 hours.
- Workup: The reaction mixture typically precipitates the free boronic acid or requires extraction with EtOAc after acidification (pH 3).

Mechanistic Pathway & Logic

The following diagram illustrates the catalytic cycle and the steric approach of the zinc carbenoid.



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Figure 2: Mechanistic pathway of the Furukawa-Simmons-Smith cyclopropanation directed by the boronate ester oxygen.

QC & Validation Data

Confirm the structure using the following NMR diagnostic signals. The disappearance of vinylic protons is the primary indicator of success.

Nucleus	Chemical Shift (δ ppm)	Multiplicity	Assignment
^1H NMR	0.30 – 0.50	Multiplet (2H)	Cyclopropyl CH_2 (C3)
^1H NMR	1.05 – 1.10	Singlet (6H)	Gem-dimethyl (C2-Me)
^1H NMR	1.25	Singlet (12H)	Pinacol CH_3
^1H NMR	0.90	Singlet (3H)	C1-Me (Alpha to Boron)
^{13}C NMR	~15.0	CH_2	Cyclopropyl Ring Carbon (C3)
^{11}B NMR	~33.0	Broad Singlet	Boronate Ester

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